

Physical properties of 2-phenethylboronic acid pinacol ester (melting point, boiling point).

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Compound of Interest

Compound Name: 4,4,5,5-Tetramethyl-2-phenethyl-
1,3,2-dioxaborolane

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A Technical Guide to the Physical Properties of 2-Phenethylboronic Acid Pinacol Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of 2-phenethylboronic acid pinacol ester, a versatile building block in organic synthesis and medicinal chemistry. This document outlines its melting and boiling points, and provides standardized experimental protocols for their determination.

Core Physical Properties

The physical state and thermal stability of a compound are critical parameters in its application, influencing reaction conditions, purification methods, and storage. 2-Phenethylboronic acid pinacol ester is a solid at room temperature.^[1]

Table 1: Physical Properties of 2-Phenethylboronic Acid Pinacol Ester

Physical Property	Value
Melting Point	31°C to 33°C[1]
Boiling Point	70°C to 80°C[1]
Molecular Formula	C ₁₄ H ₂₁ BO ₂ [1]
Molecular Weight	232.13 g/mol [1]
Appearance	Solid[1]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following protocols outline the methodologies for determining the melting and boiling points of 2-phenethylboronic acid pinacol ester.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow range. The sharpness of the melting point range is a reliable indicator of purity.

Protocol:

- Sample Preparation:
 - Ensure the 2-phenethylboronic acid pinacol ester sample is thoroughly dried to remove any residual solvent, as this can depress the melting point and broaden the range.
 - If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.
 - Pack the powdered sample into a capillary melting point tube by tapping the open end of the tube into the powder.
 - Invert the tube and tap the sealed end on a hard surface to compact the sample to a height of 2-3 mm.[2]
- Measurement:

- Place the capillary tube into a calibrated melting point apparatus.
- Heat the sample at a moderate rate until the temperature is approximately 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.^[2]
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the entire sample has completely liquefied (the end of the melting range).^[2]
- Purity Confirmation (Mixed Melting Point):
 - To confirm the identity and purity of the sample, a mixed melting point determination can be performed.
 - Mix a small amount of the sample with an authentic, pure sample of 2-phenethylboronic acid pinacol ester in a 1:1 ratio.
 - Determine the melting point of the mixture. If there is no depression or broadening of the melting range, the original sample is considered pure.^[3]

Due to the relatively low boiling point of 2-phenethylboronic acid pinacol ester, the determination should be carried out with care to avoid thermal decomposition, although boronic esters are generally more stable than their corresponding acids.^[4]

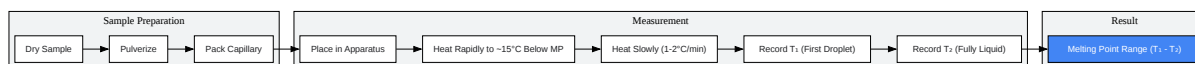
Protocol (Micro Boiling Point Determination):

- Apparatus Setup:
 - Attach a small test tube containing 0.5 mL of 2-phenethylboronic acid pinacol ester to a thermometer with a rubber band. The bottom of the test tube should be level with the thermometer bulb.

- Place a short piece of capillary tubing (sealed at one end) into the test tube with the open end down.
- Immerse the assembly in a heating bath (e.g., a Thiele tube with mineral oil), ensuring the sample is below the oil level.
- Measurement:
 - Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Continue heating until the bubbling becomes rapid and continuous.
 - Remove the heat source and allow the bath to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. This is the point where the external pressure equals the vapor pressure of the substance.

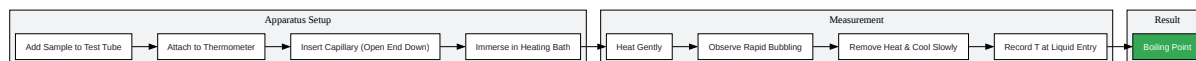
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining the melting and boiling points.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Micro Boiling Point Determination.

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